

Application Note: Preparation of CP-339818 Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: CP-339818

Cat. No.: B1199909

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Introduction

CP-339818 is a potent, non-peptide antagonist of the voltage-gated potassium channels Kv1.3 and Kv1.4.[1][2] It preferentially binds to the C-type inactivated state of the Kv1.3 channel with an IC50 value of approximately 200 nM, and it inhibits the Kv1.4 channel with an IC50 of about 300 nM. Due to its ability to selectively block Kv1.3, **CP-339818** effectively suppresses the activation of human T cells, making it a valuable tool for immunological research.[1][3] Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This document provides detailed protocols for the preparation, storage, and handling of **CP-339818** for use in cell culture applications.

Compound Specifications

A summary of the key chemical and physical properties of **CP-339818** hydrochloride is provided below.

Property	Value
Chemical Name	N-[1-(phenylmethyl)-4(1H)-quinolinyldene]-1-pentanamine, monohydrochloride[4]
Molecular Formula	C ₂₁ H ₂₄ N ₂ · HCl[2][4]
Molecular Weight	340.89 g/mol [4][5]
CAS Number	478341-55-8[4][5]
Purity	≥98%[4]
Appearance	Crystalline solid or powder

Solubility Data

The solubility of **CP-339818** hydrochloride in common laboratory solvents is crucial for preparing high-concentration stock solutions.

Solvent	Maximum Concentration	Notes
DMSO	62.5 mg/mL (~183 mM)[3]	Ultrasonic treatment is recommended.[3]
Water	20 mM (~6.82 mg/mL)[5]	Sonication is recommended.[5]
Ethanol	0.1 - 1 mg/mL[4]	Slightly soluble.[4]

Experimental Protocols

3.1. Required Materials

- **CP-339818** hydrochloride powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade[6][7]
- Sterile deionized water or phosphate-buffered saline (PBS)
- Sterile microcentrifuge tubes or vials

- Calibrated pipettes and sterile tips
- Vortex mixer
- Sonicator (water bath or probe)
- Sterile syringe filters (0.22 µm pore size, PTFE for DMSO)
- Laminar flow hood or biological safety cabinet

3.2. Protocol 1: Preparation of a 50 mM Stock Solution in DMSO

This protocol is recommended for creating a high-concentration, long-term storage stock.

- **Pre-weigh Compound:** In a sterile environment, accurately weigh the desired amount of **CP-339818** hydrochloride powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 17.04 mg of the compound (Calculation: $0.050 \text{ mol/L} \times 1 \text{ L} \times 340.89 \text{ g/mol} = 17.04 \text{ mg/mL}$).
- **Add Solvent:** Add the calculated volume of sterile DMSO to the vial containing the powder.
- **Dissolve:** Vortex the mixture thoroughly for 1-2 minutes. If the compound is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes until the solution is clear.^[3]
- **Sterile Filtration:** To ensure sterility for cell culture use, filter the stock solution through a 0.22 µm syringe filter into a new sterile vial. It is recommended to use a PTFE (polytetrafluoroethylene) membrane filter for DMSO-based solutions.
- **Aliquot and Store:** Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots as recommended in the storage table below.

3.3. Protocol 2: Preparation of a 10 mM Stock Solution in Water

This protocol can be used when DMSO is undesirable in the final cell culture medium, although the maximum concentration and stability are lower.

- **Weigh Compound:** Accurately weigh the required mass of **CP-339818** hydrochloride. To prepare 1 mL of a 10 mM stock solution, use 3.41 mg.

- Add Solvent: Add the appropriate volume of sterile deionized water.
- Dissolve: Vortex the solution vigorously. Sonication is recommended to aid dissolution.[5]
- Sterile Filtration: Sterilize the solution by passing it through a 0.22 µm syringe filter into a sterile tube.
- Aliquot and Store: Aliquot and store immediately as detailed in the storage section.

3.4. Preparation of Working Solutions

To prepare a working solution, dilute the high-concentration stock solution directly into your cell culture medium to the desired final concentration. For example, to make 10 mL of medium with a final concentration of 10 µM **CP-339818** from a 50 mM DMSO stock:

- Calculation ($C_1V_1 = C_2V_2$): $(50,000 \text{ µM}) * V_1 = (10 \text{ µM}) * (10 \text{ mL})$
- Volume to Add (V_1): $V_1 = 2 \text{ µL}$

Add 2 µL of the 50 mM stock solution to 10 mL of cell culture medium and mix thoroughly before adding to cells. The final DMSO concentration will be 0.02%, which is typically non-toxic for most cell lines.

Storage and Stability

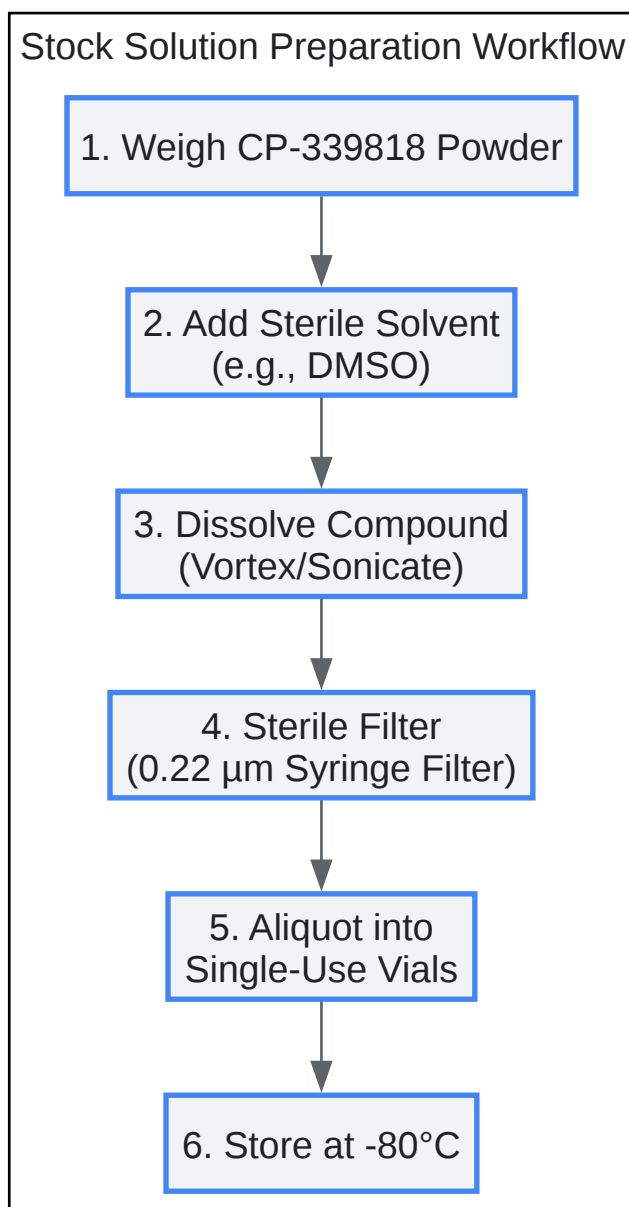
Proper storage is essential to maintain the activity of the compound.

Form	Solvent	Storage Temperature	Stability Period
Powder	N/A	-20°C[5]	Up to 3 years[5]
Stock Solution	DMSO/Water	-80°C[3]	Up to 6 months[3]
Stock Solution	DMSO/Water	-20°C[3]	Up to 1 month[3]

Note: Always refer to the manufacturer's certificate of analysis for batch-specific storage recommendations. Avoid repeated freeze-thaw cycles.

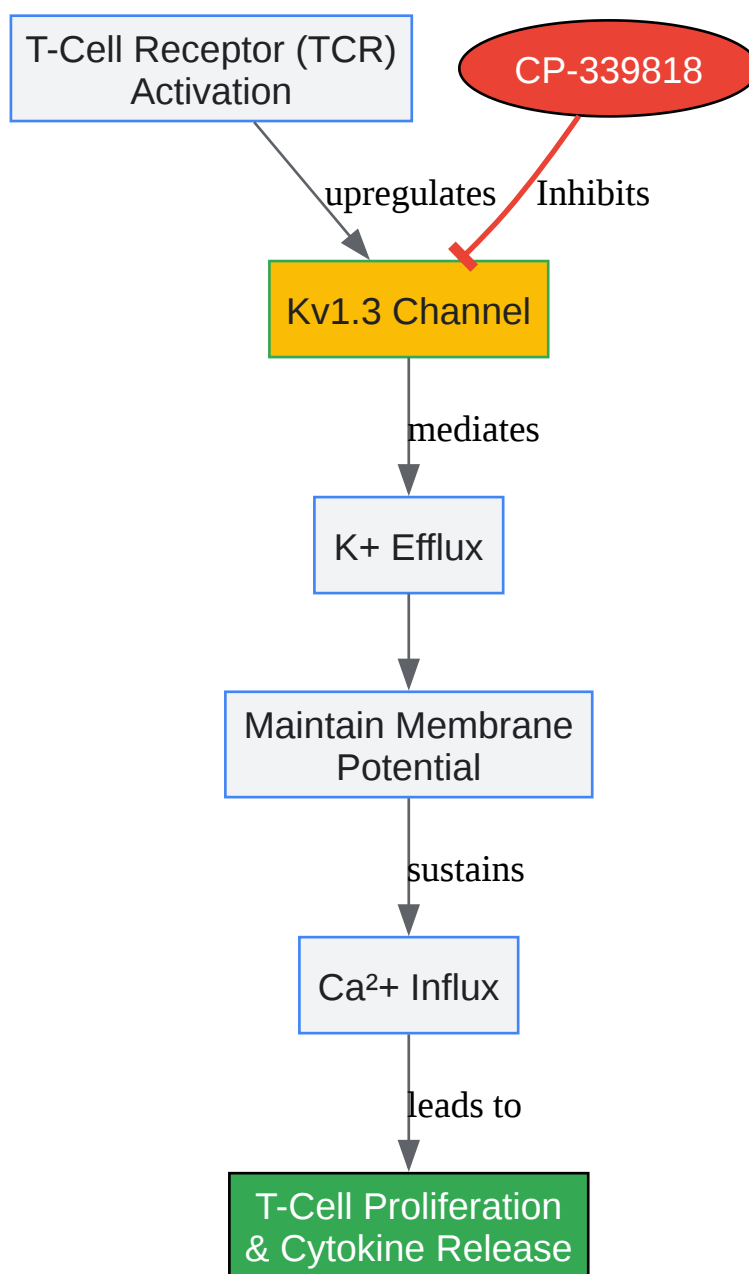
Visualized Workflow and Pathway

The following diagrams illustrate the experimental workflow for stock solution preparation and the inhibitory action of **CP-339818** on T-cell activation.



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Caption: Workflow for preparing sterile **CP-339818** stock solutions.



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Caption: Inhibition of T-cell activation by **CP-339818** via Kv1.3 blockade.

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